

The Chelation Properties of Nitrosulfonazo III: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nitrosulfonazo III

Cat. No.: B1148275

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Nitrosulfonazo III, a complex organic dye, is a notable chelating agent recognized for its high sensitivity and selectivity in forming stable complexes with a variety of metal ions. This technical guide provides an in-depth analysis of the chelation properties of **Nitrosulfonazo III**, offering valuable quantitative data and detailed experimental protocols for researchers, scientists, and professionals in drug development. Its utility as a chromogenic reagent in spectrophotometric analysis makes it a significant tool in the determination of various metal ions.

Chelation Chemistry of Nitrosulfonazo III

Nitrosulfonazo III, with its multiple coordination sites, readily forms colored complexes with numerous metal ions. The formation and stability of these chelates are highly dependent on factors such as pH, the nature of the metal ion, and the stoichiometry of the metal-ligand interaction. The intense color of the resulting complexes allows for the sensitive spectrophotometric determination of metal ion concentrations.

Quantitative Chelation Data

The following tables summarize the key quantitative parameters for the chelation of various metal ions with **Nitrosulfonazo III**, providing a comparative overview for experimental design.

Table 1: Chelation Properties of **Nitrosulfonazo III** with Various Metal Ions

Metal Ion	Optimal pH/Acidity	Stoichiometry (Metal:Ligand)	Maximum Absorption (λ_{max} , nm)	Molar Absorptivity (ϵ , $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
Palladium (Pd^{2+})	2.5	1:1	632	6.13×10^4
Rare Earth Elements (Y, La, Ce, Pr, Nd, Sm, Eu, Gd)	2.2 - 3.0	1:1	610	$1.0 \times 10^5 - 1.4 \times 10^5$
Rare Earth Elements (Tb, Dy, Ho, Er, Tm, Yb, Lu)	2.2 - 3.0	1:1	615	$1.0 \times 10^5 - 1.4 \times 10^5$
Thorium (Th^{4+})	0.1 - 0.2 N HCl	1:2	640	1.2×10^5
Zirconium (Zr^{4+})	1.5 N HCl	1:2	660	7.0×10^4
Lead (Pb^{2+})	Not specified	1:2	630	1.25×10^5

Table 2: Analytical Parameters for Metal Ion Determination with **Nitrosulfonazo III**

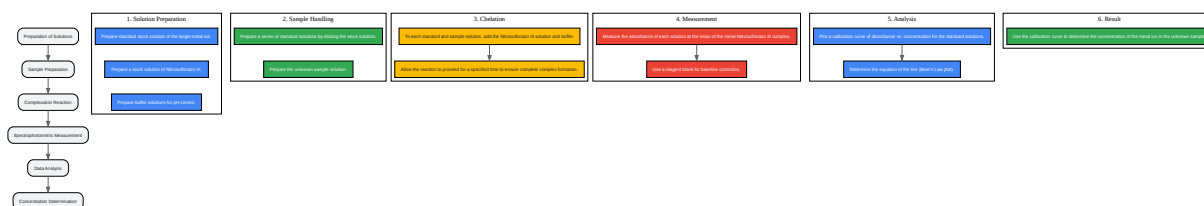
Metal Ion	Beer's Law Range ($\mu\text{g}/25 \text{ mL}$)
Palladium (Pd^{2+})	0 - 25
Rare Earth Elements	0 - 20
Thorium (Th^{4+})	0 - 20
Zirconium (Zr^{4+})	0 - 15
Lead (Pb^{2+})	1 - 15 (equivalent to 0.04 - 0.6 $\mu\text{g}/\text{mL}$)

Experimental Protocols

The following sections provide generalized yet detailed methodologies for the spectrophotometric determination of metal ions using **Nitrosulfonazo III**. These protocols are based on established methods and should be optimized for specific experimental conditions.

General Spectrophotometric Analysis Workflow

This workflow outlines the fundamental steps for determining the concentration of a target metal ion using **Nitrosulfonazo III**.

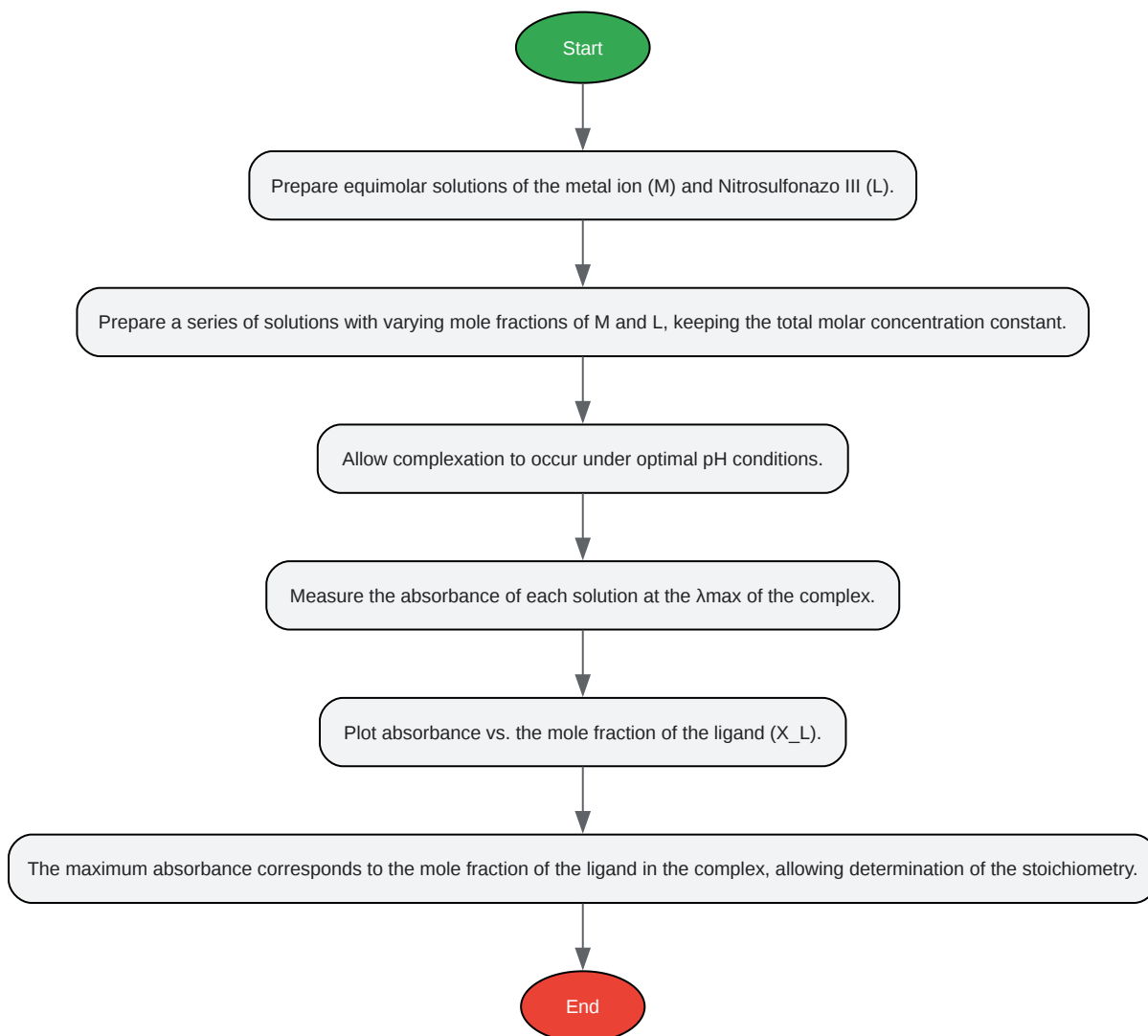


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Caption: General workflow for spectrophotometric metal ion analysis.

Determination of Stoichiometry: Job's Method of Continuous Variations

Job's method is a widely used technique to determine the stoichiometry of a metal-ligand complex.

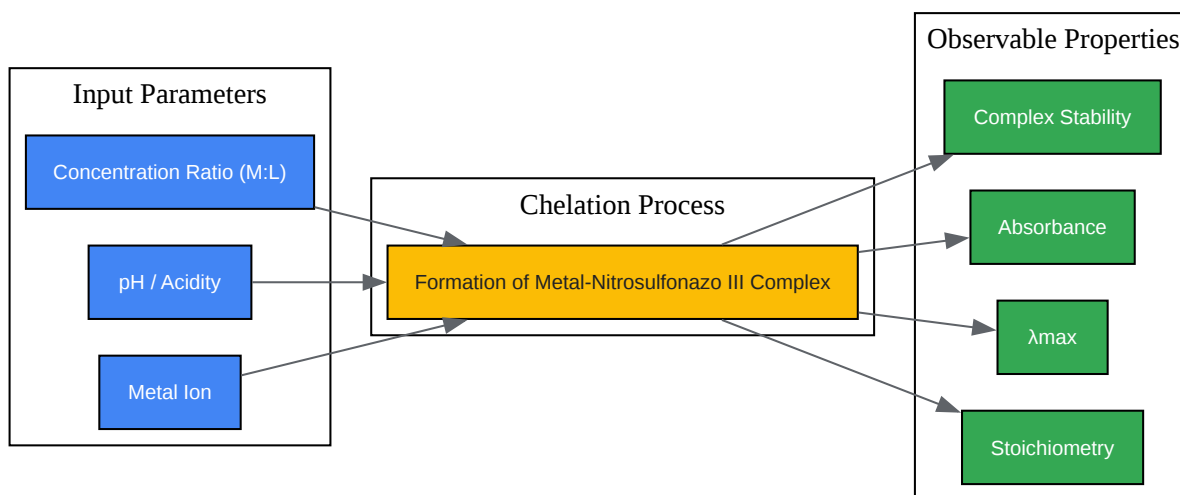


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Caption: Workflow for determining complex stoichiometry using Job's method.

Logical Relationship of Chelation Parameters

The interplay between various parameters is crucial for successful metal ion analysis using **Nitrosulfonazo III**. The following diagram illustrates these relationships.



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Caption: Interrelationship of parameters in **Nitrosulfonazo III** chelation.

This guide provides a foundational understanding of the chelation properties of **Nitrosulfonazo III**. For specific applications, further optimization of the outlined protocols is recommended to achieve the highest accuracy and sensitivity. The provided data and workflows serve as a valuable starting point for researchers engaged in metal ion analysis and the development of new analytical methods.

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